

Personal protective equipment for handling Methyl 2,2-dichloro-2-methoxyacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Methyl 2,2-dichloro-2-methoxyacetate**

Cat. No.: **B092114**

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Essential Safety and Handling Guide for Methyl 2,2-dichloro-2-methoxyacetate

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols, personal protective equipment (PPE) recommendations, and detailed operational and disposal procedures for the safe handling of **Methyl 2,2-dichloro-2-methoxyacetate** (CAS Number: 17640-25-4) in a laboratory setting. Adherence to these guidelines is essential to minimize risks associated with this corrosive and hazardous chemical.

Hazard Identification and Safety Precautions

Methyl 2,2-dichloro-2-methoxyacetate is a corrosive substance that can cause severe skin burns and eye damage, and may also cause respiratory irritation. It is imperative to handle this chemical with appropriate engineering controls and personal protective equipment.

Signal Word: Danger

Hazard Statements:

- H314: Causes severe skin burns and eye damage.

- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P304+P340+P310: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Methyl 2,2-dichloro-2-methoxyacetate** is provided in the table below.

Property	Value
CAS Number	17640-25-4
Linear Formula	Cl ₂ C(OCH ₃)CO ₂ CH ₃
Molecular Weight	172.99 g/mol
Boiling Point	179-181 °C (lit.)
Density	1.36 g/mL at 25 °C (lit.)
Refractive Index	n _{20/D} 1.45 (lit.)
Flash Point	91 °C (195.8 °F) - closed cup
Storage Class	8A - Combustible corrosive hazardous materials

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Methyl 2,2-dichloro-2-methoxyacetate** to provide a protective barrier against potential exposure.[1][2][3]

PPE Category	Specification
Eye and Face Protection	Chemical safety goggles and a full-face shield. [4][5]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).[4] Always inspect gloves before use.
Body Protection	Chemical-resistant apron or coveralls and closed-toe shoes.[1][4]
Respiratory Protection	Use a NIOSH-approved respirator with a type ABEK (EN 14387) filter cartridge. This is crucial when working outside of a fume hood or when vapors may be generated.

Experimental Protocol: Safe Handling Procedure

This protocol outlines the step-by-step procedure for safely handling **Methyl 2,2-dichloro-2-methoxyacetate** in a laboratory setting.

4.1. Preparation and Engineering Controls

- **Work Area:** All handling of **Methyl 2,2-dichloro-2-methoxyacetate** must be conducted in a well-ventilated chemical fume hood.
- **Emergency Equipment:** Ensure that an emergency eyewash station and safety shower are readily accessible and have been recently tested.[5]
- **Spill Kit:** Have a spill kit specifically for corrosive and halogenated organic compounds readily available. The kit should contain absorbent materials, neutralizing agents, and appropriate waste disposal bags.

4.2. Handling and Dispensing

- Don PPE: Before handling the chemical, put on all required personal protective equipment as specified in the table above.
- Container Inspection: Visually inspect the chemical container for any signs of damage or leaks before opening.
- Dispensing:
 - Use a properly functioning pipette or a graduated cylinder for transferring the liquid.
 - Perform all transfers slowly and carefully to avoid splashing.
 - Keep the container opening pointed away from your face.
- Weighing: If weighing is required, do so in a tared, sealed container to minimize exposure.
- Reaction Setup:
 - When setting up a reaction, add **Methyl 2,2-dichloro-2-methoxyacetate** to the reaction vessel slowly.
 - Ensure the reaction apparatus is properly secured and vented to the fume hood's exhaust.

4.3. Post-Handling

- Decontamination: Thoroughly clean the work area with an appropriate decontaminating solution after use.
- Glove Removal: Remove gloves using the proper technique to avoid skin contact with any residual chemical.
- Hand Washing: Wash hands thoroughly with soap and water after completing the work and removing PPE.

Disposal Plan

As a halogenated organic compound, **Methyl 2,2-dichloro-2-methoxyacetate** requires specific disposal procedures to ensure environmental safety and regulatory compliance.

5.1. Waste Segregation and Collection

- Waste Stream: **Methyl 2,2-dichloro-2-methoxyacetate** waste is classified as halogenated organic waste.[6][7]
- Waste Container:
 - Collect all waste containing this chemical in a designated, properly labeled, and sealed container for halogenated organic waste.[8]
 - The container must be compatible with the chemical and have a secure, tight-fitting lid.[8]
 - Do not mix with non-halogenated organic waste, as this significantly increases disposal costs.[9]
 - Do not mix with incompatible materials such as strong acids, bases, or oxidizing agents.[9][10]
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," "Halogenated Organic Waste," and the full chemical name: "**Methyl 2,2-dichloro-2-methoxyacetate**."[8]
 - Maintain a log of the contents and approximate quantities added to the container.

5.2. Storage and Disposal

- Storage: Store the sealed waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated.[6]
- Disposal Request: When the container is nearly full, contact your institution's Environmental Health and Safety (EHS) office to arrange for proper disposal.[6] Do not dispose of this chemical down the drain.[9]

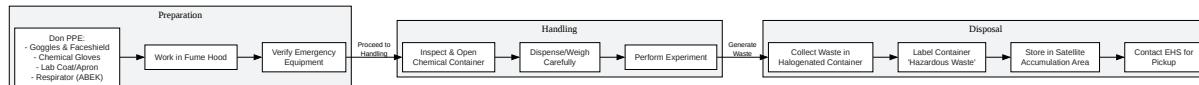
Emergency Procedures

6.1. Spills

- Small Spills (in a fume hood):
 - Wearing appropriate PPE, absorb the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Collect the absorbed material into a sealed container for hazardous waste disposal.
 - Clean the spill area with a suitable decontaminating solution.
- Large Spills:
 - Evacuate the immediate area.
 - Alert your supervisor and contact your institution's EHS or emergency response team.
 - Prevent the spill from entering drains.

6.2. Exposure

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[11]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[11]

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Caption: Workflow for handling and disposal of **Methyl 2,2-dichloro-2-methoxyacetate**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Methyl 2,2-dichloro-2-methoxyacetate]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b092114#personal-protective-equipment-for-handling-methyl-2-2-dichloro-2-methoxyacetate>]

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